

Application Notes and Protocols for Hcyb1

Synthesis and Evaluation

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Compound of Interest

Compound Name: *Hcyb1*

Cat. No.: *B12426725*

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Abstract

Hcyb1 is a novel and potent selective inhibitor of phosphodiesterase 2A (PDE2A), a key enzyme in the regulation of cyclic nucleotide signaling pathways. Inhibition of PDE2A by **Hcyb1** leads to an increase in intracellular levels of both cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), which in turn activates downstream signaling cascades, including the cAMP response element-binding protein (CREB) and brain-derived neurotrophic factor (BDNF) pathway. This modulation of cyclic nucleotide signaling has demonstrated significant neuroprotective and antidepressant-like effects in preclinical studies. These application notes provide a detailed protocol for the chemical synthesis of **Hcyb1** for research purposes, as well as methodologies for its biological evaluation.

Data Presentation

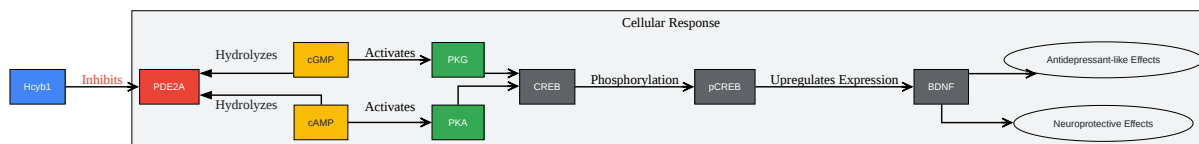
Table 1: In Vitro Efficacy of **Hcyb1**

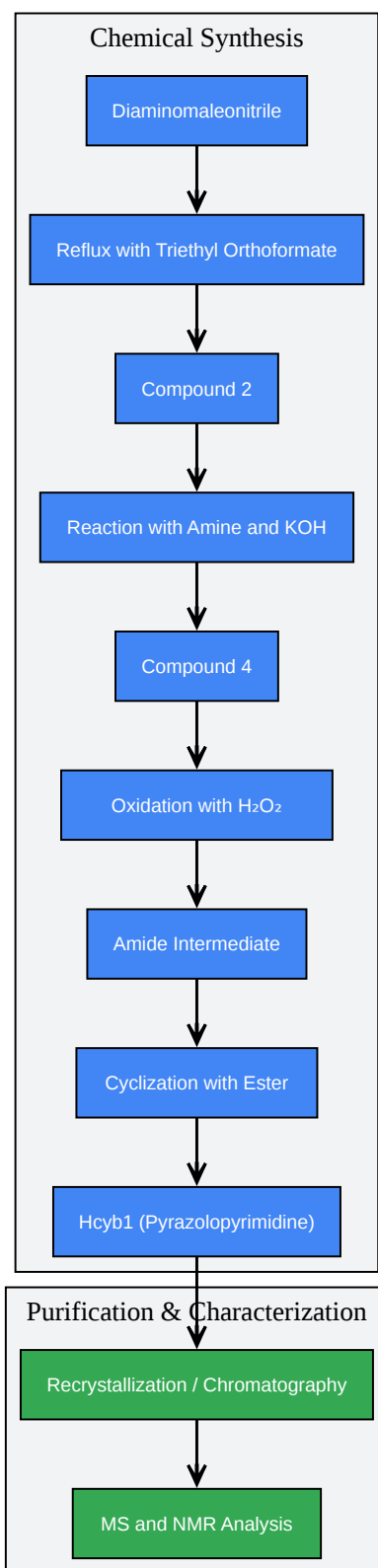
Parameter	Value	Cell Line	Reference
PDE2A Inhibition (IC50)	0.57 ± 0.03 µmol/L	Recombinant PDE2A	
Increase in Cell Viability	Significant at 10 ⁻¹⁰ and 10 ⁻⁹ mol/L (24h)	HT-22	
cGMP Level Increase	1.7-2.3 fold at 10 ⁻⁹ -10 ⁻⁷ mol/L (10 min)	HT-22	
cAMP & cGMP Level Increase	Significant at 10 ⁻⁹ mol/L (24h)	HT-22	
pCREB/CREB Ratio Increase	Significant at 1 µM	HT-22	
BDNF Expression Increase	Significant at 1 µM	HT-22	

Table 2: In Vivo Efficacy of **Hcyb1** in Mice

Behavioral Test	Effective Dose	Effect	Reference
Forced Swimming Test	0.5, 1, and 2 mg/kg (i.g.)	Decreased immobility time	
Tail Suspension Test	0.5, 1, and 2 mg/kg (i.g.)	Decreased immobility time	
Forced Swimming Test	3 mg/kg (i.p.)	Decreased immobility time	
Tail Suspension Test	1 and 3 mg/kg (i.p.)	Decreased immobility time	

Signaling Pathway and Experimental Workflow





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